

Application Note: Thermal Analysis of Glycidyl Azide Polymer (GAP) using DSC/TGA

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Compound of Interest

Compound Name: Glycidyl azide

Cat. No.: B15785252

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Introduction

Glycidyl azide polymer (GAP) is an energetic polymer widely utilized as a binder and plasticizer in propellants, explosives, and gas generators due to its high heat of formation, self-oxidizing nature, and low glass transition temperature. A thorough understanding of its thermal behavior is paramount for predicting its performance, ensuring safety during handling and storage, and for the development of stable formulations. Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are powerful thermoanalytical techniques used to characterize the thermal properties of GAP. DSC measures the heat flow associated with thermal transitions as a function of temperature, while TGA measures the mass loss of a material as a function of temperature in a controlled atmosphere. This application note provides a detailed protocol for the thermal analysis of GAP using DSC and TGA, summarizes key quantitative data, and illustrates the experimental workflow and decomposition pathways.

Data Presentation

The thermal analysis of **Glycidyl Azide** Polymer reveals key information about its stability and decomposition kinetics. The following tables summarize typical quantitative data obtained from

DSC and TGA experiments.

Table 1: Summary of DSC Data for **Glycidyl Azide Polymer (GAP)**

Parameter	Value	Conditions	Reference
Glass Transition Temperature (T _g)	-45 °C	5 K/min heating rate, N ₂ atmosphere	[1]
Decomposition Peak Temperature (T _p)	242.2 °C	5 °C/min heating rate, Airflow	[2]
Decomposition Peak Temperature (T _p)	251.9 °C	10 °C/min heating rate, Airflow	[2]
Decomposition Peak Temperature (T _p)	262.3 °C	20 °C/min heating rate, Airflow	[2]
Enthalpy of Decomposition (ΔH _d)	485 cal/g	-	[3]

Table 2: Summary of TGA and Kinetic Data for **Glycidyl Azide Polymer (GAP)**

Parameter	Value	Method/Conditions	Reference
Onset Decomposition Temperature	~200 °C	-	[4]
Multi-stage Decomposition	Two main stages	Heating rates of 2, 5, 10, and 20 °C/min	[5]
Activation Energy (E _a)	174.25 kJ/mol	Kissinger method	[2]
Activation Energy (E _a)	174.00 kJ/mol	Ozawa method	[2]
Activation Energy (E _K)	218.47 kJ·mol ⁻¹	Based on DSC peak temperatures	[5]
Pre-exponential Factor (A _K)	1.06×10 ²² s ⁻¹	Based on DSC peak temperatures	[5]

Experimental Protocols

Differential Scanning Calorimetry (DSC) Protocol

Objective: To determine the glass transition temperature (T_g) and the exothermic decomposition profile of GAP.

Materials and Equipment:

- **Glycidyl Azide** Polymer (GAP) sample
- Differential Scanning Calorimeter (DSC) with a cooling accessory
- Aluminum DSC pans and lids (hermetically sealed recommended for volatile decomposition products)
- Crimper for sealing pans
- High-purity nitrogen gas (or other inert gas)

Procedure:

- Sample Preparation:
 - Accurately weigh 2-10 mg of the GAP sample into an aluminum DSC pan.[\[6\]](#)
 - Hermetically seal the pan using a crimper. This is crucial to contain any volatile decomposition products and prevent contamination of the DSC cell.
 - Prepare an empty, hermetically sealed aluminum pan to be used as a reference.
- Instrument Setup:
 - Turn on the DSC instrument and the cooling system.
 - Purge the DSC cell with high-purity nitrogen at a flow rate of 50 ml/min to provide an inert atmosphere.[\[1\]](#)

- Place the prepared sample pan in the sample holder and the empty reference pan in the reference holder of the DSC cell.
- Thermal Method:
 - For Glass Transition (T_g) Determination:
 - Equilibrate the sample at a temperature well below the expected T_g (e.g., $-90\text{ }^{\circ}\text{C}$).^[1]
 - Ramp the temperature at a controlled rate, typically 5-10 K/min, to a temperature above the T_g (e.g., $20\text{ }^{\circ}\text{C}$).^[1]
 - For Decomposition Analysis:
 - Equilibrate the sample at a starting temperature well below the onset of decomposition (e.g., $50\text{ }^{\circ}\text{C}$).
 - Heat the sample at a constant rate (e.g., 5, 10, or $20\text{ }^{\circ}\text{C}/\text{min}$) to a final temperature that encompasses the entire decomposition profile (e.g., $400\text{ }^{\circ}\text{C}$).^[2] Using multiple heating rates allows for kinetic analysis of the decomposition.
- Data Analysis:
 - Determine the glass transition temperature (T_g) from the midpoint of the step change in the heat flow curve of the low-temperature scan.
 - From the high-temperature scan, determine the onset temperature of decomposition, the peak exothermic temperature(s) (T_p), and the total enthalpy of decomposition (ΔH_d) by integrating the area under the exothermic peak.

Thermogravimetric Analysis (TGA) Protocol

Objective: To determine the thermal stability and decomposition kinetics of GAP by measuring mass loss as a function of temperature.

Materials and Equipment:

- **Glycidyl Azide Polymer (GAP)** sample

- Thermogravimetric Analyzer (TGA)
- Ceramic or aluminum TGA pans
- High-purity nitrogen gas (or other specified atmosphere)

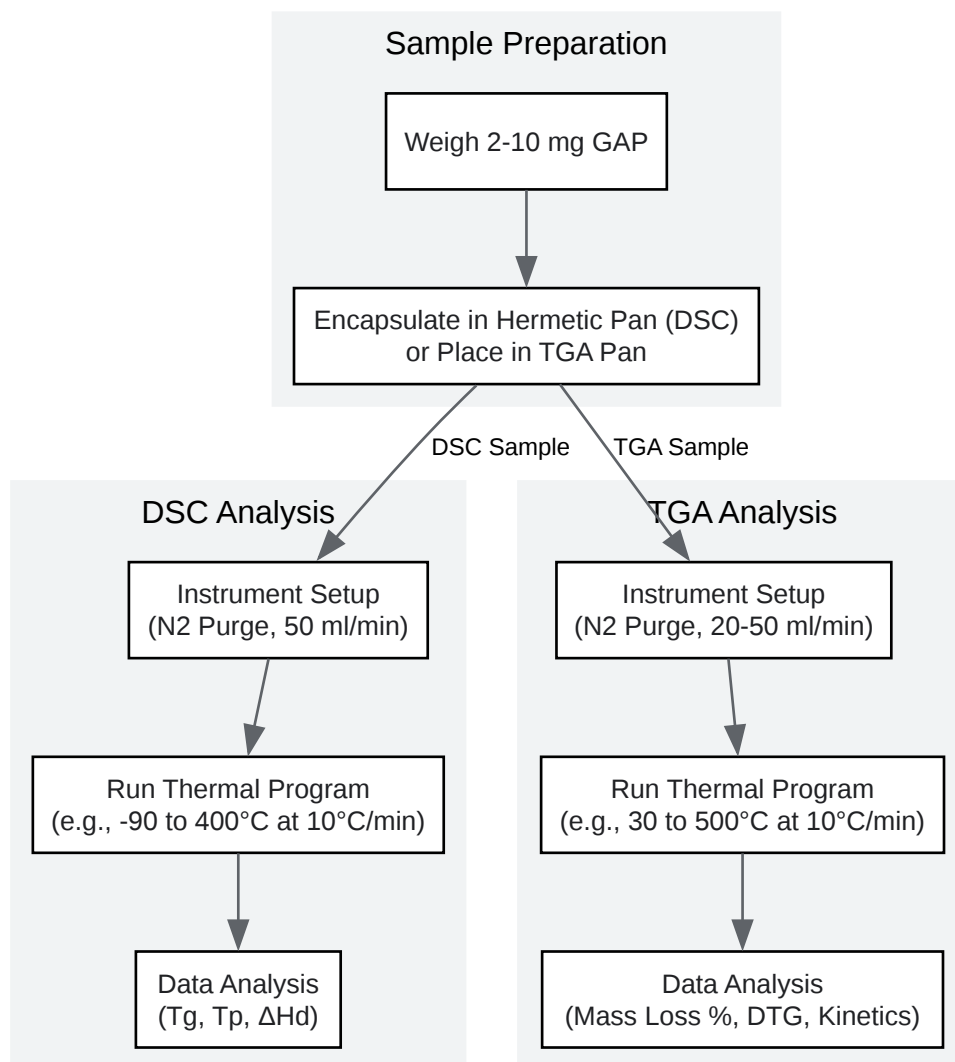
Procedure:

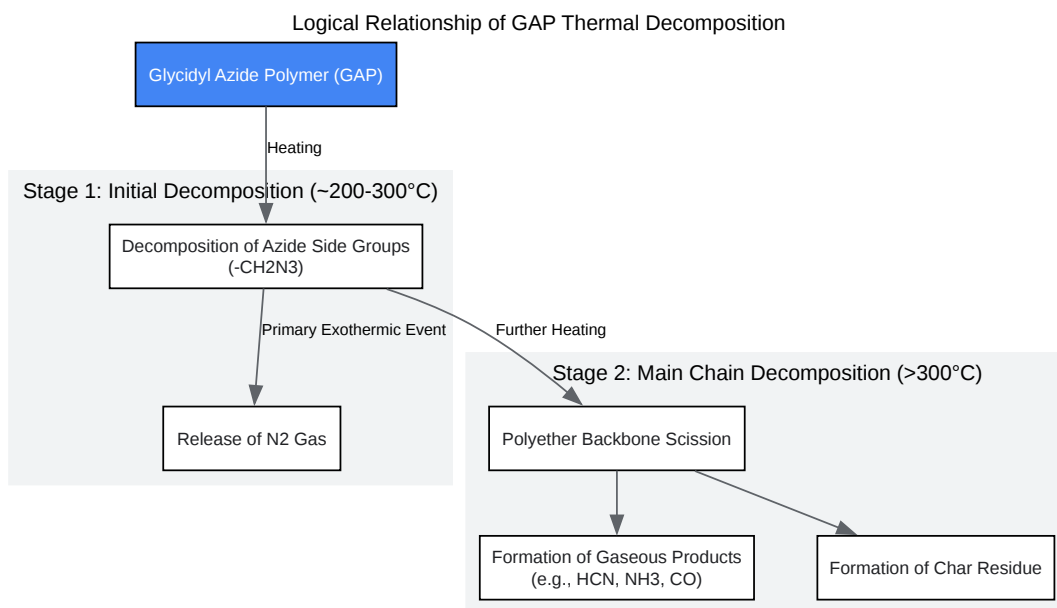
- Sample Preparation:
 - Place 5-10 mg of the GAP sample into a TGA pan.
- Instrument Setup:
 - Turn on the TGA instrument and the gas supply.
 - Tare the balance.
 - Place the sample pan onto the TGA balance mechanism.
 - Purge the furnace with high-purity nitrogen at a constant flow rate (e.g., 20-50 ml/min) to ensure an inert atmosphere.
- Thermal Method:
 - Equilibrate the sample at a starting temperature (e.g., 30 °C).
 - Heat the sample at a constant heating rate (e.g., 10 °C/min) to a final temperature where the decomposition is complete (e.g., 500 °C). To study the kinetics, experiments should be repeated at different heating rates (e.g., 2, 5, 10, 20 °C/min).[5]
- Data Analysis:
 - Plot the percentage of mass loss versus temperature.
 - Determine the onset temperature of decomposition and the temperatures at various percentages of mass loss.

- The derivative of the TGA curve (DTG) can be plotted to identify the temperatures of the maximum rates of decomposition for each stage.
- Kinetic parameters such as activation energy (E_a) and the pre-exponential factor (A) can be calculated from the data obtained at multiple heating rates using methods like the Kissinger or Ozawa-Flynn-Wall methods.[\[2\]](#)

Mandatory Visualization

Experimental Workflow for Thermal Analysis of GAP





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